

# Application Note: Co-Immunoprecipitation of CYR61 and Integrin $\alpha\beta 1$

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## Compound of Interest

Compound Name: CP61

Cat. No.: B15598658

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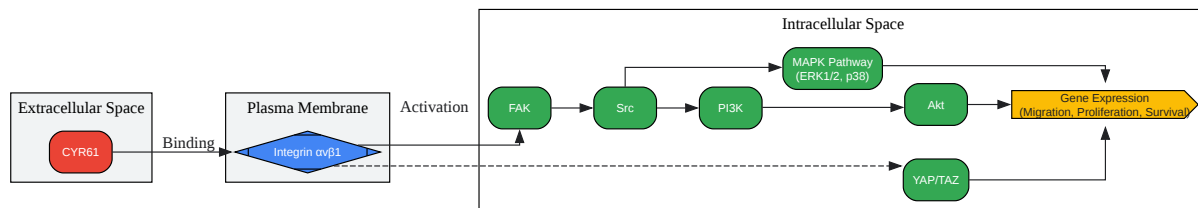
Audience: Researchers, scientists, and drug development professionals.

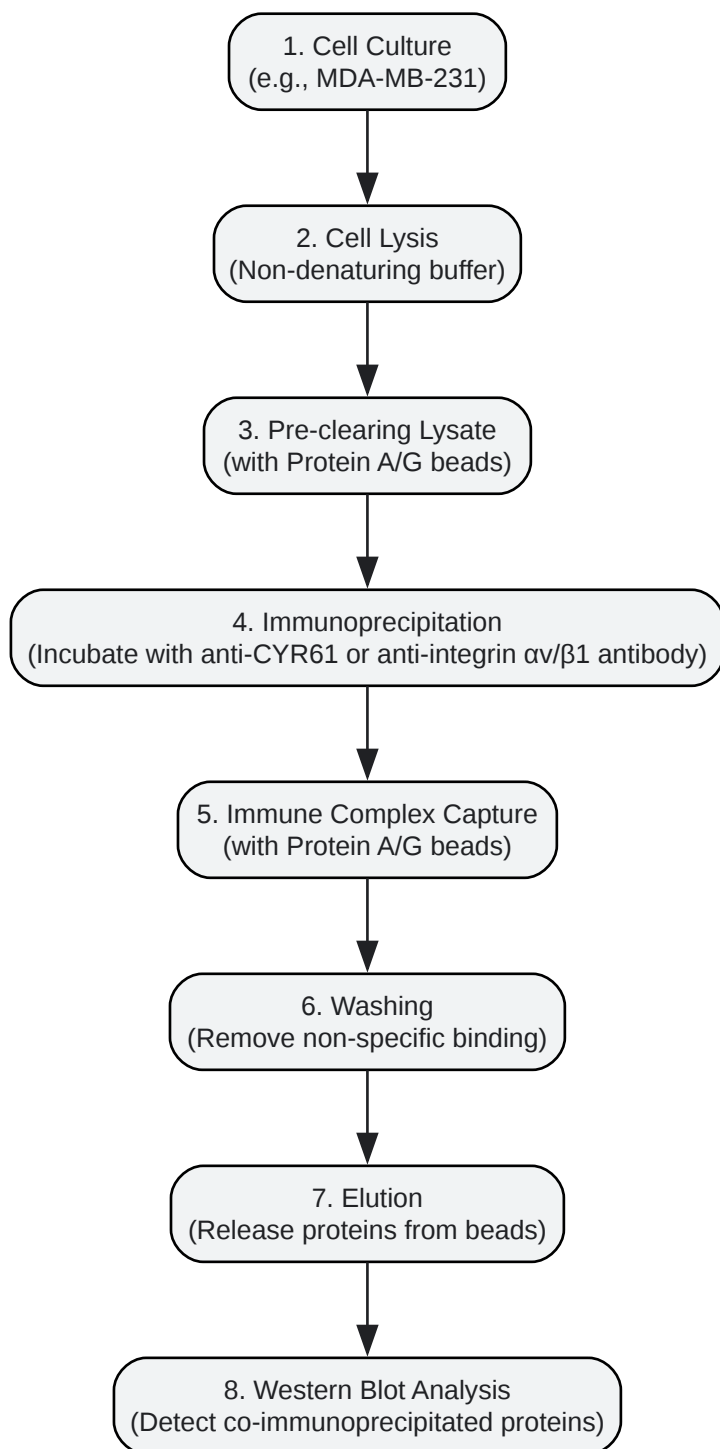
## Introduction

Cysteine-rich angiogenic inducer 61 (CYR61 or CCN1) is a matricellular protein that plays a pivotal role in various cellular processes, including angiogenesis, adhesion, migration, and proliferation. It exerts its functions by interacting with cell surface receptors, particularly integrins. The interaction between CYR61 and specific integrin heterodimers, such as  $\alpha\beta 1$ , is crucial for mediating downstream signaling events that can influence both normal physiological processes and pathological conditions like cancer. This application note provides a detailed protocol for the co-immunoprecipitation (Co-IP) of CYR61 and integrin  $\alpha\beta 1$ , a key technique to study their direct interaction in a cellular context.

## Signaling Pathway

The binding of secreted CYR61 to integrin  $\alpha\beta 1$  on the cell surface can initiate a cascade of intracellular signals. While the precise downstream pathways of the CYR61-integrin  $\alpha\beta 1$  interaction are context-dependent, they are known to contribute to the activation of pathways such as the MAPK/PI3K and YAP/TAZ signaling cascades.<sup>[1][2]</sup> This can lead to changes in gene expression that promote cell migration, proliferation, and survival. The following diagram illustrates a potential signaling pathway initiated by the CYR61-integrin  $\alpha\beta 1$  interaction.





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## References

- 1. CCN1 interlinks integrin and hippo pathway to autoregulate tip cell activity | eLife [elifesciences.org]
- 2. CCN1 interlinks integrin and hippo pathway to autoregulate tip cell activity - PMC [pmc.ncbi.nlm.nih.gov]
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